

Application Notes and Protocols for Subcutaneous Administration of GTX-007 in Mice

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Compound of Interest

Compound Name: GTX-007

Cat. No.: B1667391

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Introduction

GTX-007, also known as Andarine or S-4, is a non-steroidal, orally bioavailable selective androgen receptor modulator (SARM).[1][2] It has been investigated for its potential therapeutic applications in conditions such as muscle wasting and osteoporosis due to its tissue-selective anabolic effects.[3] As a partial agonist of the androgen receptor, **GTX-007** aims to provide the benefits of traditional anabolic steroids while minimizing androgenic side effects.[2][4] Preclinical studies in animal models, including mice, are crucial for evaluating its efficacy and safety profile. This document provides a detailed protocol for the subcutaneous (SC) administration of **GTX-007** in mice.

Data Presentation

Table 1: GTX-007 Properties

Property	Value	Reference
Synonyms	Andarine, S-4	[5]
Molecular Formula	C ₁₉ H ₁₈ F ₃ N ₃ O ₆	[5]
Molecular Weight	441.4 g/mol	[5]
Appearance	Crystalline solid	[5]
Storage	-20°C	[5]

Table 2: Recommended Materials for Subcutaneous Injection in Mice

Material	Specification
Syringes	1 mL sterile syringes
Needles	26-27 gauge, ½ to ⅝ inch length
Animal Scale	To determine accurate body weight for dose calculation
GTx-007	Crystalline solid
Vehicle Components	Dimethyl sulfoxide (DMSO), Polyethylene glycol 300 (PEG300), Tween 80, Sterile PBS (pH 7.2) or ddH ₂ O
Disinfectant	70% Isopropyl alcohol wipes
Sharps Container	For safe disposal of needles and syringes

Table 3: Dosing and Injection Parameters

Parameter	Recommendation
Dosing Route	Subcutaneous (SC)
Injection Site	Loose skin over the dorsal midline (scruff) or flank
Injection Volume	5 mL/kg (maximum per site)
Needle Bevel	Positioned facing up during injection
Aspiration	Perform to ensure the needle is not in a blood vessel
Post-injection Monitoring	Observe for any signs of distress, irritation, or leakage at the injection site

Experimental Protocols

Preparation of GTx-007 Dosing Solution

GTx-007 is sparingly soluble in aqueous solutions and requires a suitable vehicle for in vivo administration. Two potential vehicle formulations are described below. The selection of the vehicle may depend on the specific experimental requirements and institutional guidelines.

Formulation 1: DMSO/PBS Vehicle

This formulation is suitable for achieving a lower concentration of **GTx-007**.

- **Initial Solubilization:** Dissolve **GTx-007** in 100% DMSO to create a stock solution. For example, a 10 mg/mL stock solution can be prepared.
- **Dilution:** For administration, dilute the DMSO stock solution with sterile PBS (pH 7.2) in a 1:1 ratio. This will result in a final vehicle composition of 50% DMSO and 50% PBS.
- **Final Concentration:** The solubility of **GTx-007** in a 1:1 DMSO:PBS solution is approximately 0.5 mg/mL.^[5] Ensure the final desired concentration for dosing does not exceed this solubility limit.

- Storage: It is recommended to prepare this aqueous solution fresh daily and not store it for more than one day.^[5]

Formulation 2: DMSO/PEG300/Tween 80/ddH₂O Vehicle

This formulation may be suitable for achieving higher concentrations of **GTx-007**.

- Initial Solubilization: Prepare a stock solution of **GTx-007** in DMSO.
- Vehicle Preparation: In a sterile tube, add the required volume of the **GTx-007** DMSO stock solution.
- Addition of PEG300: Add PEG300 to the DMSO solution and mix until clear.
- Addition of Tween 80: Add Tween 80 and mix until the solution is clear.
- Final Dilution: Add sterile double-distilled water (ddH₂O) to reach the final desired volume and concentration. Mix thoroughly.
- Example Formulation Ratio: A common ratio for this type of vehicle is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% water. The final ratio should be optimized based on the required drug concentration and tolerability in mice.

Animal Handling and Restraint

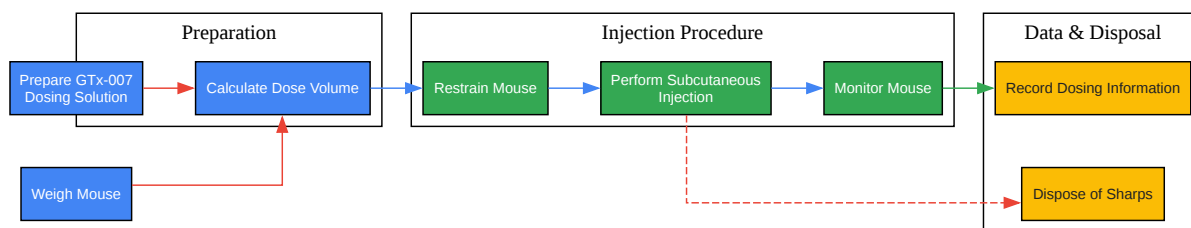
Proper handling and restraint are critical to minimize stress to the animal and ensure accurate and safe injection.

- Acclimatization: Allow mice to acclimate to the facility and housing conditions before the start of the experiment.
- Handling: Handle mice gently to minimize stress. Habituate the animals to the researcher's touch before the injection procedure.
- Restraint: For subcutaneous injections, manual restraint is typically sufficient. Grasp the loose skin at the scruff of the neck firmly but gently between the thumb and forefinger. This will create a "tent" of skin for injection and prevent the mouse from turning its head to bite.

Subcutaneous Injection Procedure

- **Dose Calculation:** Weigh each mouse accurately before dosing to calculate the precise volume of the **GTx-007** solution to be administered based on the desired mg/kg dose.
- **Syringe Preparation:** Using a sterile syringe and a new sterile needle for each animal, draw up the calculated volume of the **GTx-007** dosing solution. Remove any air bubbles from the syringe.
- **Site Preparation:** While not always necessary for subcutaneous injections, the injection site can be wiped with a 70% isopropyl alcohol swab and allowed to dry.^[6]
- **Injection:** With the mouse securely restrained, lift the tented skin at the scruff of the neck or the flank. Insert the needle, with the bevel facing upwards, into the base of the skin tent, parallel to the body.
- **Aspiration:** Gently pull back on the syringe plunger to ensure that the needle has not entered a blood vessel. If blood appears in the syringe hub, withdraw the needle and reinject at a different site with a new sterile needle and syringe.^[6]
- **Injection of Substance:** If no blood is aspirated, slowly and steadily depress the plunger to inject the **GTx-007** solution.
- **Needle Withdrawal:** After injecting the full volume, withdraw the needle smoothly. Gently pinch the injection site for a moment to prevent leakage of the solution.
- **Post-Injection Care:** Return the mouse to its cage and monitor for any adverse reactions, such as distress, swelling, or redness at the injection site.
- **Disposal:** Dispose of the used needle and syringe immediately in a designated sharps container.

Mandatory Visualization



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Caption: Workflow for the subcutaneous injection of **GTx-007** in mice.

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